

# Diisobutyl Adipate: A Technical Overview of its Molecular Characteristics

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## Compound of Interest

Compound Name: *Diisobutyl adipate*

Cat. No.: *B7801839*

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This technical guide provides a concise yet comprehensive overview of the fundamental molecular properties of **diisobutyl adipate**, a diester of adipic acid and isobutyl alcohol. Widely utilized as a plasticizer, emollient, and solvent in various industrial and pharmaceutical applications, a clear understanding of its chemical identity is paramount.<sup>[1][2]</sup> This document summarizes its key molecular data in a structured format.

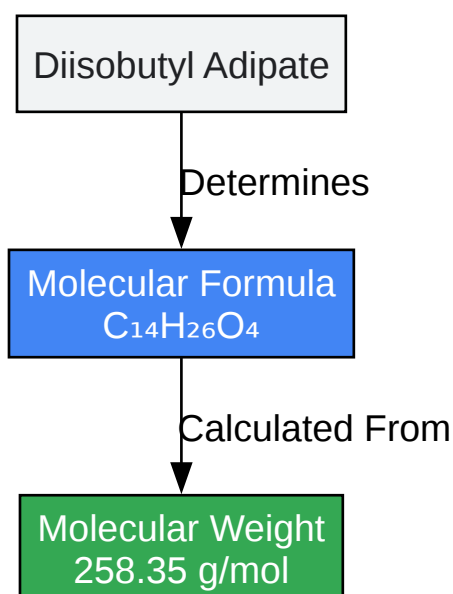
## Core Molecular Data

The fundamental chemical identifiers for **diisobutyl adipate** are presented below. This data is essential for accurate chemical analysis, formulation, and experimental design.

Property	Value	Source
Molecular Formula	C <sub>14</sub> H <sub>26</sub> O <sub>4</sub>	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	258.35 g/mol	
IUPAC Name	bis(2-methylpropyl) hexanedioate	
Canonical SMILES	CC(C)COC(=O)CCCCC(=O)O CC(C)C	
InChI Key	RDOFJDLLWVCMRU- UHFFFAOYSA-N	

## Logical Relationship of Molecular Properties

The relationship between the common name, chemical formula, and molecular weight of a compound is a foundational concept in chemistry. The following diagram illustrates this logical flow for **diisobutyl adipate**.



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Figure 1. Relationship between chemical name, formula, and molecular weight.

## Experimental Protocols

The determination of the molecular weight and formula of a compound like **diisobutyl adipate** relies on standard analytical chemistry techniques. While specific experimental records for this compound are extensive, the general methodologies are as follows:

### 1. Mass Spectrometry for Molecular Weight and Formula Determination:

- Objective: To determine the exact mass of the molecule and its fragmentation pattern to confirm the molecular formula.
- Methodology:
  - A dilute solution of **diisobutyl adipate** in a volatile organic solvent (e.g., methanol or acetonitrile) is prepared.
  - The sample is introduced into a mass spectrometer, typically using an ionization technique such as Electrospray Ionization (ESI) or Gas Chromatography-Mass Spectrometry (GC-MS).
  - For GC-MS, the sample is first vaporized and separated on a GC column before entering the mass spectrometer.
  - The instrument measures the mass-to-charge ratio ( $m/z$ ) of the resulting ions.
  - High-resolution mass spectrometry (HRMS) can provide a highly accurate mass measurement (e.g., 258.18310931 Da), which allows for the unambiguous determination of the elemental composition ( $C_{14}H_{26}O_4$ ).

### 2. Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation:

- Objective: To confirm the connectivity of atoms within the molecule, thus verifying the structure implied by the molecular formula.
- Methodology:
  - A small amount of purified **diisobutyl adipate** is dissolved in a deuterated solvent (e.g.,  $CDCl_3$ ).

- The sample is placed in a strong magnetic field within an NMR spectrometer.
- $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR spectra are acquired.
- The chemical shifts, integration of signals, and coupling patterns in the  $^1\text{H}$  NMR spectrum, along with the number of signals in the  $^{13}\text{C}$  NMR spectrum, are analyzed to confirm the presence of the isobutyl and adipate moieties and their ester linkage.

These well-established techniques provide the foundational data presented in this guide, ensuring accuracy and reliability for research and development applications.

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## References

- 1. materials.alfachemic.com [materials.alfachemic.com]
- 2. specialchem.com [specialchem.com]
- 3. Diisobutyl Adipate | C<sub>14</sub>H<sub>26</sub>O<sub>4</sub> | CID 8831 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Diisobutyl adipate | 141-04-8 [chemicalbook.com]
- 5. Diisobutyl adipate CAS 141-04-8 DIBA - Buy Diisobutyl adipate, 141-04-8, DIBA Product on BOSS CHEMICAL [bosschemical.com]
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